

Application Notes and Protocols for C18E4 in Enhanced Oil Recovery (EOR) Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enhanced Oil Recovery (EOR) techniques are vital for maximizing hydrocarbon extraction from mature reservoirs. Chemical EOR, particularly the use of surfactants, plays a crucial role in mobilizing residual oil trapped by capillary forces and unfavorable wettability conditions. **C18E4** (Polyoxyethylene (4) Stearyl Ether, Steareth-4) is a nonionic surfactant with potential applications in this field. Its amphiphilic nature, arising from the lipophilic stearyl (C18) tail and the hydrophilic polyethylene oxide (E4) head, allows it to reduce the interfacial tension between oil and water and alter the wettability of reservoir rock.

This document provides detailed application notes and protocols for the evaluation of **C18E4** as a candidate for surfactant-based EOR. While specific performance data for **C18E4** in EOR applications is not extensively available in public literature, this guide offers a framework for its systematic investigation.

Mechanism of Action in Enhanced Oil Recovery

The primary mechanisms by which surfactants like **C18E4** contribute to enhanced oil recovery are:

• Interfacial Tension (IFT) Reduction: Surfactants accumulate at the oil-water interface, significantly lowering the IFT.[1] This reduction in interfacial tension diminishes the capillary



forces that trap oil droplets within the porous rock matrix, allowing them to be mobilized and displaced by the injected fluid.

Wettability Alteration: Reservoir rocks can be either water-wet or oil-wet. In oil-wet reservoirs, crude oil adheres strongly to the rock surface, hindering its displacement by water.
 Surfactants can adsorb onto the rock surface, altering its wettability towards a more water-wet state. This change facilitates the detachment of the oil film from the rock, improving recovery.

Data Presentation: Expected Performance of C18E4

The following tables present a hypothetical yet representative summary of quantitative data that could be generated during the evaluation of **C18E4** for EOR applications. These tables are intended to serve as a template for organizing experimental results.

Table 1: Interfacial Tension (IFT) of **C18E4** Solutions with Crude Oil

C18E4 Concentration (wt%)	Temperature (°C)	Salinity (ppm NaCl)	Interfacial Tension (mN/m)
0.0	25	10,000	25.4
0.1	25	10,000	5.2
0.5	25	10,000	1.8
1.0	25	10,000	0.9
0.5	50	10,000	1.5
0.5	25	30,000	2.1

Table 2: Wettability Alteration by C18E4 on Reservoir Rock



Rock Type	Initial Wettability	Surfactant Solution	Contact Angle	Wettability State
Sandstone	Oil-wet	Brine	135	Oil-wet
Sandstone	Oil-wet	0.5 wt% C18E4 in Brine	75	Water-wet
Carbonate	Oil-wet	Brine	142	Oil-wet
Carbonate	Oil-wet	0.5 wt% C18E4 in Brine	85	Intermediate-wet

Table 3: Core Flooding Performance of C18E4

Flooding Stage	Pore Volumes Injected	Oil Recovery Factor (%)
Waterflooding (Secondary Recovery)	2.0	45
0.5 wt% C18E4 Flooding (Tertiary Recovery)	1.5	15 (Incremental)
Total Recovery	3.5	60

Experimental Protocols

Protocol 1: Interfacial Tension (IFT) Measurement

Objective: To determine the effectiveness of **C18E4** in reducing the interfacial tension between crude oil and brine.

Apparatus:

- Pendant drop tensiometer
- Syringe with a needle of known diameter
- Optical system with a camera



- Temperature-controlled cell
- Software for drop shape analysis

Procedure:

- Prepare brine solutions of desired salinity (e.g., 10,000 ppm NaCl).
- Prepare stock solutions of C18E4 in the prepared brine at various concentrations (e.g., 0.1, 0.5, 1.0 wt%).
- Fill the temperature-controlled optical cell with the **C18E4** solution.
- Fill the syringe with the crude oil to be tested.
- Immerse the needle tip into the **C18E4** solution within the cell.
- Slowly form a pendant drop of crude oil at the needle tip.
- Allow the drop to equilibrate for a specified time.
- Capture an image of the drop profile using the optical system.
- The software will analyze the shape of the drop and calculate the interfacial tension based on the Young-Laplace equation.
- Repeat the measurement at different **C18E4** concentrations, temperatures, and salinities.

Protocol 2: Wettability Alteration (Contact Angle Measurement)

Objective: To evaluate the ability of **C18E4** to alter the wettability of reservoir rock from oil-wet to water-wet.

Apparatus:

Goniometer with an environmental chamber



- Core plugs or flat polished rock surfaces (sandstone, carbonate)
- Crude oil
- Brine and C18E4 solutions

Procedure:

- Clean and dry the rock samples.
- Saturate the rock samples with brine.
- Age the brine-saturated samples in crude oil at reservoir temperature for several days to establish an oil-wet condition.
- Place the aged rock sample in the environmental chamber of the goniometer, filled with the test fluid (brine or **C18E4** solution).
- Dispense a small droplet of crude oil onto the rock surface.
- Allow the droplet to equilibrate.
- Measure the contact angle between the oil droplet and the rock surface through the aqueous phase. A contact angle greater than 90° indicates oil-wet conditions, while an angle less than 90° indicates water-wet conditions.
- Repeat the measurements with different **C18E4** concentrations.

Protocol 3: Core Flooding Test

Objective: To quantify the incremental oil recovery achieved by injecting a **C18E4** solution after conventional waterflooding.

Apparatus:

- Core holder
- High-pressure pumps for fluid injection



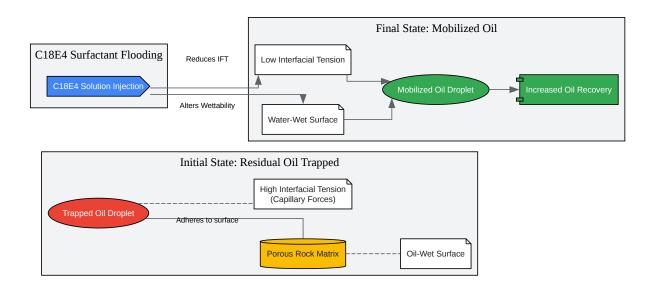
- · Reservoir core plug
- Fluid accumulators for brine, crude oil, and surfactant solution
- Back-pressure regulator
- Effluent collector
- · Pressure transducers and temperature controller

Procedure:

- Clean, dry, and characterize the core plug (porosity, permeability).
- Saturate the core plug with brine.
- Inject crude oil to displace the brine to irreducible water saturation.
- Waterflooding (Secondary Recovery): Inject brine at a constant rate until no more oil is produced. Record the volume of oil recovered.
- Surfactant Flooding (Tertiary Recovery): Inject the **C18E4** solution (e.g., 0.5 wt% in brine) into the core plug at the same injection rate.
- Collect the effluent and measure the volume of oil and water produced over time.
- Calculate the incremental oil recovery factor as the percentage of the original oil in place recovered during the surfactant flood.

Visualizations

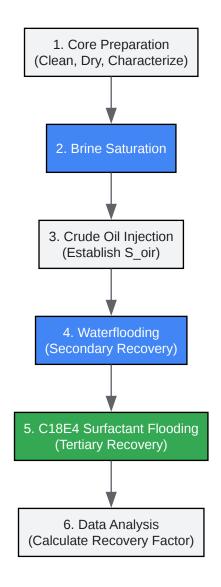




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Caption: Mechanism of Enhanced Oil Recovery using C18E4 surfactant.





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Caption: Experimental workflow for core flooding analysis.

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References

• 1. youtube.com [youtube.com]







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